

Ethyl 3-mercaptopropionate: A Technical Guide to Toxicological Data and Safety Handling

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Compound of Interest

Compound Name: **Ethyl 3-mercaptopropionate**

Cat. No.: **B134158**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available toxicological data and safety handling procedures for **Ethyl 3-mercaptopropionate** (CAS No. 156472-94-5). The information is intended to support researchers, scientists, and drug development professionals in the safe handling and risk assessment of this compound.

Executive Summary

Ethyl 3-mercaptopropionate is a fragrance ingredient with limited publicly available toxicological data for traditional endpoints such as acute toxicity, repeated dose toxicity, and reproductive toxicity. The safety of this ingredient for use in consumer products has been assessed by the Research Institute for Fragrance Materials (RIFM) primarily through the Threshold of Toxicological Concern (TTC) approach. This methodology establishes a human exposure threshold below which there is a low probability of risk to human health, even in the absence of extensive substance-specific toxicity data.

Key findings from the RIFM safety assessment indicate that at current use levels, the systemic exposure to **Ethyl 3-mercaptopropionate** is below the TTC for genotoxicity, repeated dose toxicity, and reproductive toxicity, and therefore does not present a safety concern for these endpoints. The substance was found to be negative for genotoxicity in a BlueScreen™ HC assay. Furthermore, UV/Vis spectra analysis suggests no concern for photoirritation or photoallergenicity. While classified as a flammable liquid and potentially harmful if swallowed, adherence to standard laboratory safety protocols is sufficient for safe handling.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O ₂ S	
Molecular Weight	148.23 g/mol	
Appearance	Clear, colorless liquid	[1]
Odor	Roasted sweet and sour aroma	[1]
Boiling Point	189 °C	[2]
Flash Point	70 °C (158 °F)	[2]
Density	1.018 g/cm ³	[2]
Solubility	Insoluble in water; soluble in ethanol and non-polar solvents. [1]	[1]

Toxicological Data

The toxicological profile of **Ethyl 3-mercaptopropionate** is primarily based on the Threshold of Toxicological Concern (TTC) approach due to the absence of extensive experimental data for several endpoints.

Human Health Safety Assessment Summary

The following table summarizes the findings of the RIFM safety assessment.[\[3\]](#)

Endpoint	Result/Conclusion	Quantitative Data/Threshold
Genotoxicity	Negative in BlueScreen™ HC assay. Exposure is below the TTC.	Systemic Exposure: 0.0001 µg/kg/day TTC: 0.0025 µg/kg/day
Repeated Dose Toxicity	No NOAEL available. Exposure is below the TTC for a Cramer Class I material.	Systemic Exposure: 0.0001 µg/kg/day TTC: 30 µg/kg/day
Reproductive Toxicity	No NOAEL available. Exposure is below the TTC for a Cramer Class I material.	Systemic Exposure: 0.0001 µg/kg/day TTC: 30 µg/kg/day
Skin Sensitization	No safety concerns at current, declared use levels; exposure is below the Decision Support Tree (DST) derived threshold.	Data not specified
Photoirritation/ Photoallergenicity	Not expected to be photoirritating/photoallergenic based on UV/Vis spectra.	Molar absorption coefficient is below the benchmark of concern ($1000 \text{ L mol}^{-1} \text{ cm}^{-1}$).
Local Respiratory Toxicity	No NOAEC available. Exposure is below the TTC for a Cramer Class I material.	Inhalation Exposure: < 0.0001 mg/day TTC: 1.4 mg/day

Ecotoxicological Data

Endpoint	Result/Value	Method
Persistence	Not considered persistent.	Screening-level assessment using EPI Suite™ v4.11. [3]
Bioaccumulation	Not considered bioaccumulative.	Screening-level assessment using EPI Suite™ v4.11. [3]
Aquatic Toxicity	Fish LC50: 350.4 mg/L	RIFM Framework; Salvito et al., 2002. [3]
PBT Conclusion	Not considered Persistent, Bioaccumulative, and Toxic (PBT).	IFRA Environmental Standards. [3]

Experimental Protocols

Detailed experimental protocols for the specific batches of **Ethyl 3-mercaptopropionate** tested are not publicly available. However, the following sections describe the standardized methodologies referenced in the safety assessments.

BlueScreen™ HC Genotoxicity Assay

The BlueScreen™ HC assay is a high-throughput, in vitro screening assay that measures the induction of the GADD45a gene, which is involved in the cellular response to genotoxic stress.

Methodology Overview:

- Cell Line: A human-derived, p53-competent TK6 cell line containing a *Gaussia luciferase* (GLuc) reporter gene under the control of the GADD45a promoter is used.[\[1\]](#)[\[4\]](#)
- Exposure: Cells are seeded in 96-well plates and exposed to a range of concentrations of the test substance, both with and without metabolic activation (using a rodent liver S9 fraction).[\[1\]](#)[\[5\]](#)
- Incubation: The plates are incubated to allow for cellular uptake, metabolism, and induction of the GADD45a gene.

- Luminescence Measurement: A substrate for the GLuc enzyme is added. The resulting luminescence, which is proportional to the expression of GADD45a, is measured using a luminometer. An increase in luminescence compared to the vehicle control indicates a genotoxic response.[4]
- Cytotoxicity Measurement: Concurrent cytotoxicity is measured to ensure that the observed genotoxic effects are not a result of general cellular toxicity.[1]

UV/Vis Absorption Spectra (OECD TG 101)

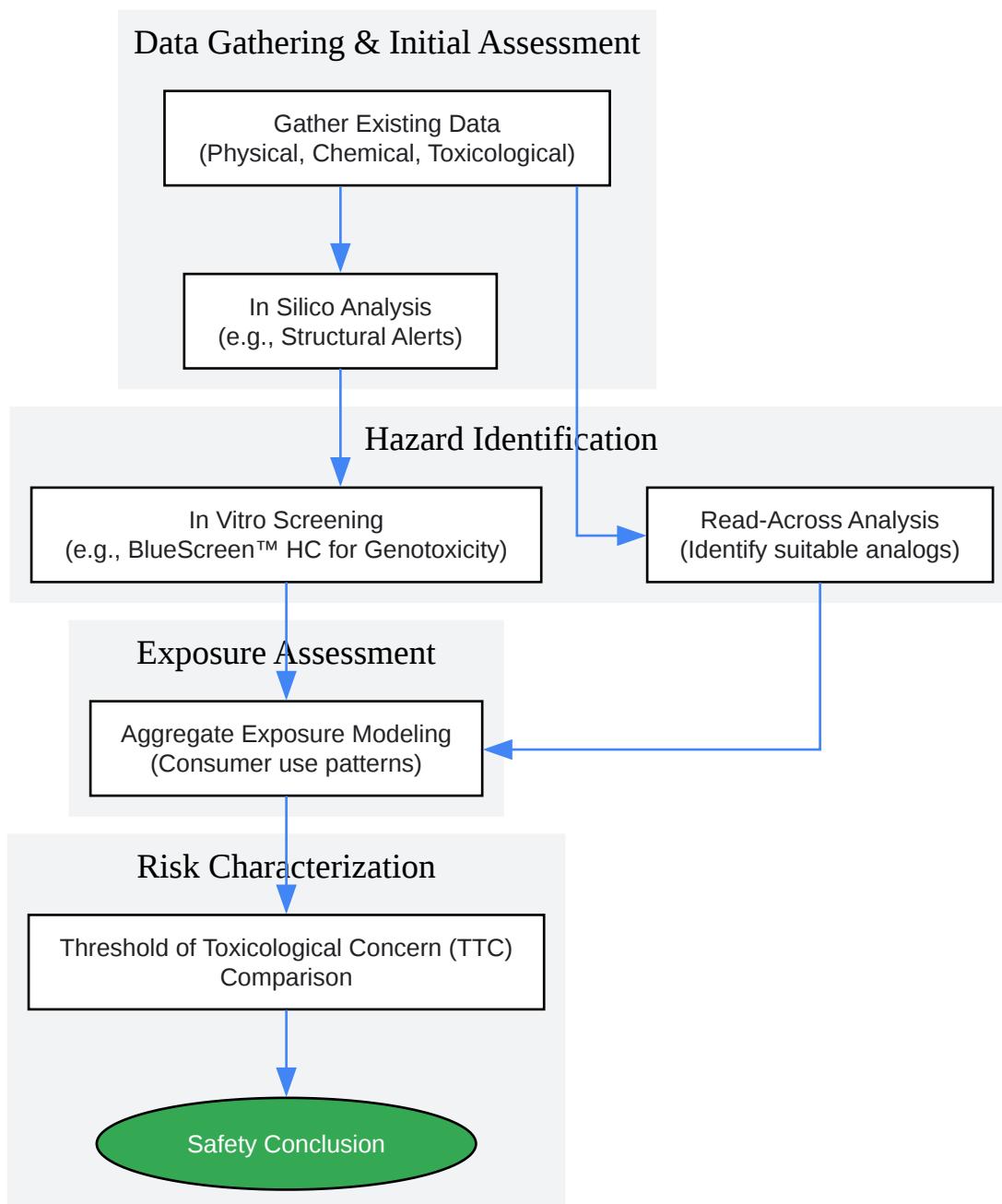
This test is conducted to determine the wavelengths at which a chemical absorbs ultraviolet and visible light, which is a prerequisite for photochemical reactions like photoirritation or photoallergenicity.

Methodology Overview:

- Instrumentation: A double-beam UV/Vis spectrophotometer is used.[6]
- Solvent: A suitable solvent that does not absorb in the measurement range is selected.
- Test Solution Preparation: The test substance is dissolved in the chosen solvent to a concentration that yields an absorbance maximum between 0.5 and 1.5.[6]
- Measurement: The absorption spectrum of the test solution is measured against a solvent blank over the wavelength range of 290 to 700 nm at a controlled temperature (e.g., 25°C). [3][6]
- Data Analysis: The molar absorption coefficient (ϵ) is calculated at key wavelengths. A value below 1000 L mol⁻¹ cm⁻¹ generally indicates a low potential for photo-reactivity.[3]

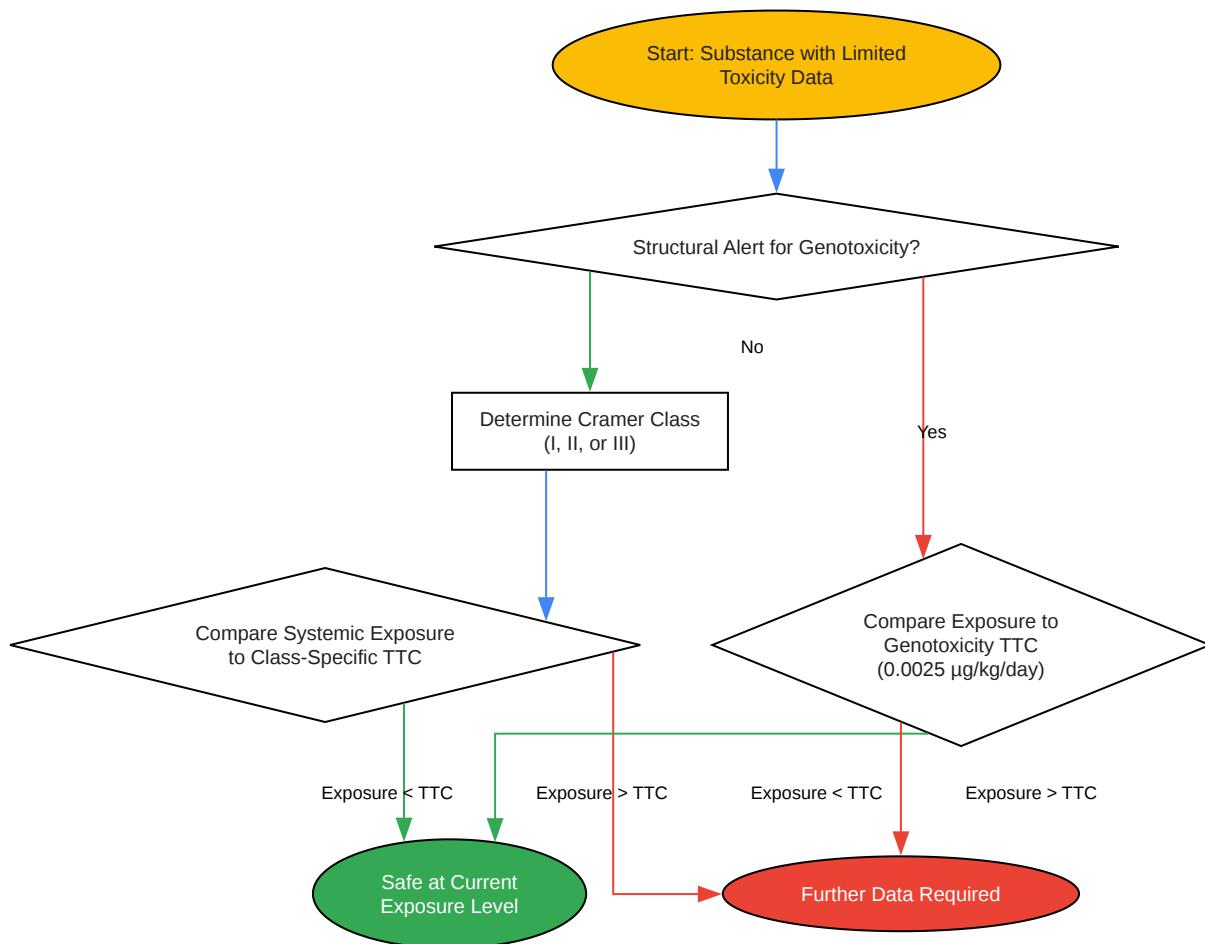
Visualizations

RIFM Safety Assessment Workflow

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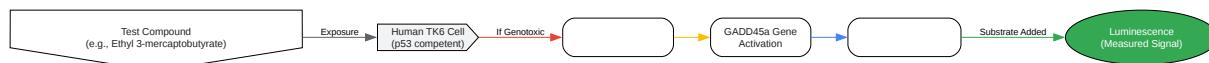
Caption: RIFM safety assessment workflow for fragrance ingredients.

Threshold of Toxicological Concern (TTC) Decision Logic

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Caption: Decision logic for applying the Threshold of Toxicological Concern.

BlueScreen™ HC Assay Principle



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Caption: Principle of the BlueScreen™ HC genotoxicity assay.

Safety Handling and First Aid GHS Hazard Classification

- Flammable liquids: Category 3[[7](#)]
- Acute toxicity, Oral: Category 4 (Harmful if swallowed)[[1](#)]

Precautionary Measures

- Prevention: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Keep container tightly closed. Ground/bond container and receiving equipment. Use explosion-proof electrical/ventilating/lighting equipment. Use only non-sparking tools. Take precautionary measures against static discharge. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Wear protective gloves, eye protection, and face protection.[[7](#)]
- Storage: Store in a well-ventilated place. Keep cool.[[7](#)]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[[7](#)]

First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [[8](#)]
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[[7](#)]
- If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[[9](#)]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[[9](#)]

- In Case of Fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[7]

Conclusion

The available data, primarily from the comprehensive RIFM safety assessment, supports the safe use of **Ethyl 3-mercaptopropionate** as a fragrance ingredient under current exposure conditions. The risk assessment relies heavily on the Threshold of Toxicological Concern approach, a scientifically accepted method for evaluating the safety of data-poor substances at low exposure levels. While direct quantitative toxicity data for several endpoints are lacking, the combination of a negative in vitro genotoxicity screen, UV/Vis spectral data, and conservative exposure thresholds provides a robust basis for its current safety evaluation. Standard industrial hygiene and laboratory safety practices are recommended for handling this flammable and potentially harmful compound.

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